

Potential Metabolites of VERTOSINE in Humans: A Technical Guide

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Compound of Interest

Compound Name:	VERTOSINE
CAS No.:	68738-99-8
Cat. No.:	B1617586

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: There are currently no publicly available studies on the metabolism of **VERTOSINE** in humans. This document, therefore, presents a predictive guide to its potential metabolites based on its chemical structure as a Schiff base and the known metabolic pathways of its constituent components and related chemical classes. All metabolic pathways described herein are hypothetical and would require experimental verification.

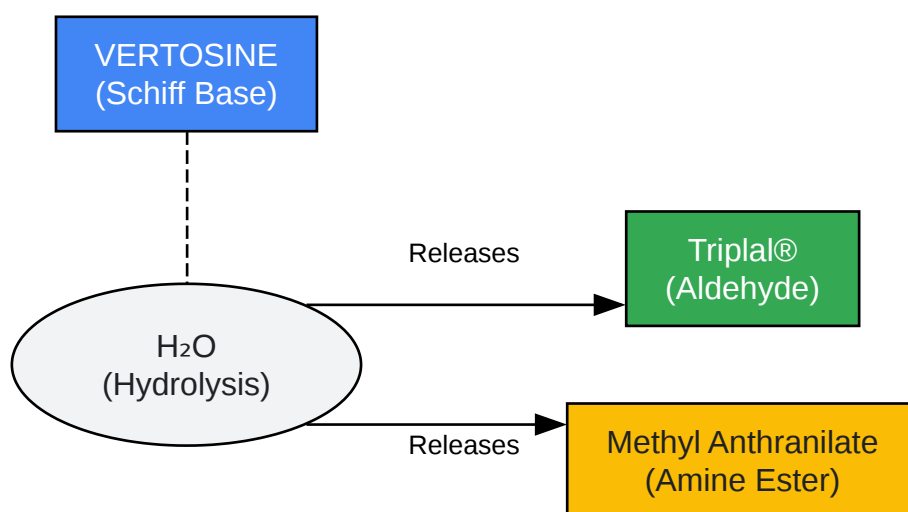
Introduction to VERTOSINE

VERTOSINE is a fragrance ingredient used in various consumer products. Chemically, it is the Schiff base formed from the reaction of Triplal® (2,4-dimethylcyclohex-3-ene-1-carbaldehyde) and methyl anthranilate.^{[1][2]} Its IUPAC name is Methyl 2-{[(1E)-(2,4-dimethylcyclohex-3-en-1-yl)methylene]amino}benzoate.^[3] As a xenobiotic compound introduced to the human body, primarily through dermal contact or inhalation from consumer products, understanding its metabolic fate is crucial for safety assessment.

The core of **VERTOSINE**'s structure is an imine (Schiff base) linkage, which is susceptible to hydrolysis in biological systems.[4][5] Therefore, the primary metabolic pathway is predicted to be the cleavage of this bond, releasing its two parent molecules.

Predicted Primary Metabolism: Hydrolysis of the Imine Bond

The initial and most significant metabolic step for **VERTOSINE** in the aqueous and acidic environment of biological systems is expected to be the hydrolysis of the C=N imine bond.[4] This reaction is often catalyzed by the acidic pH of certain tissues or non-specifically by various enzymes.[6] This hydrolysis would regenerate the parent aldehyde, Triplal®, and the parent amine, methyl anthranilate.



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Figure 1: Predicted Hydrolysis of **VERTOSINE**.

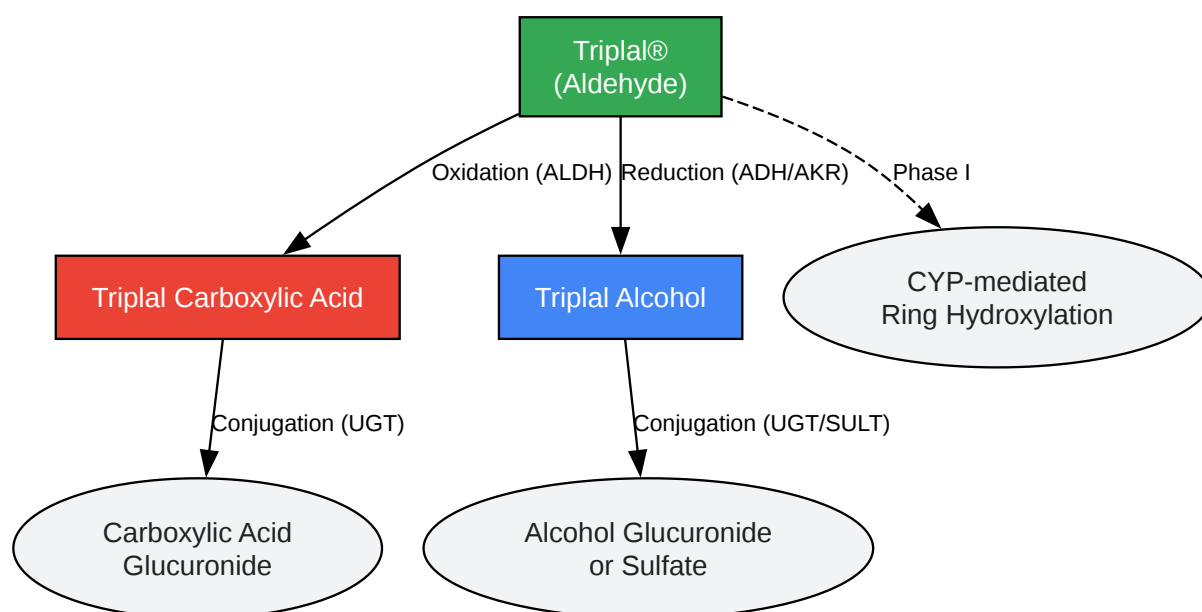
Predicted Metabolic Fate of **VERTOSINE** Precursors

Following hydrolysis, the resulting molecules, Triplal® and methyl anthranilate, would enter their respective metabolic pathways.

Metabolism of Triplal® (2,4-dimethylcyclohex-3-ene-1-carbaldehyde)

No direct studies on the metabolism of Triplal® in humans were identified. However, the metabolism of aldehydes and cyclic hydrocarbons is well-characterized. The predicted pathways involve oxidation and reduction of the aldehyde group, followed by potential Phase II conjugation.

- Oxidation: The aldehyde group can be oxidized to a carboxylic acid by aldehyde dehydrogenases (ALDHs). This is a common detoxification pathway for aldehydes.
- Reduction: The aldehyde group can be reduced to a primary alcohol by alcohol dehydrogenases (ADHs) or aldo-keto reductases (AKRs).
- Phase II Conjugation: The resulting carboxylic acid and alcohol metabolites are candidates for conjugation. The carboxylic acid can form glucuronides (via UGT enzymes) or conjugates with amino acids like glycine. The alcohol can be conjugated with glucuronic acid or sulfate (via SULT enzymes).
- Ring Oxidation: The cyclohexene ring itself may be a substrate for cytochrome P450 (CYP) enzymes, leading to hydroxylation at various positions, forming hydroxylated metabolites that can also be conjugated.



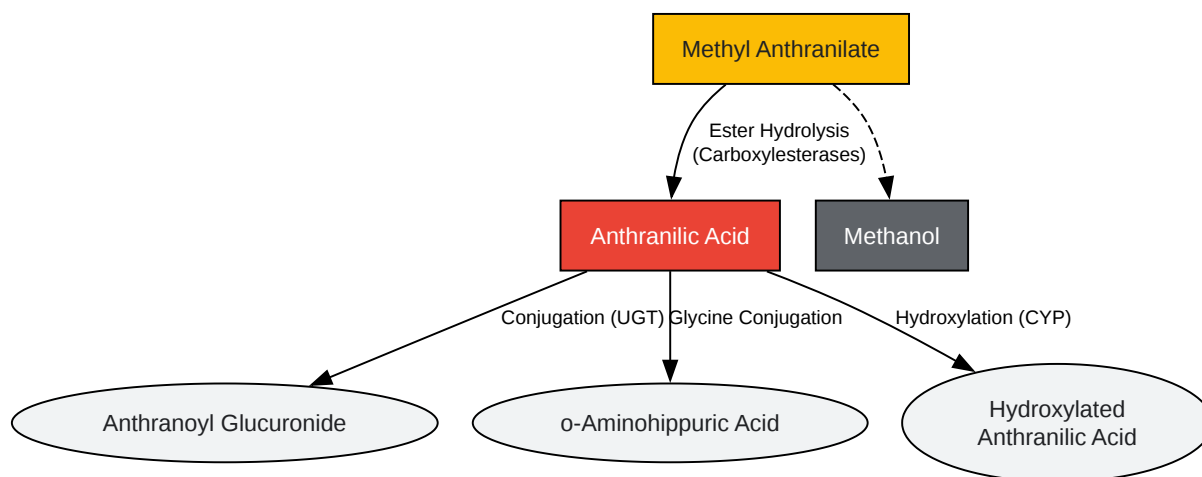
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Figure 2: Predicted Metabolic Pathways of Triplal®.

Metabolism of Methyl Anthranilate

The metabolism of methyl anthranilate is better characterized. As an ester, it is expected to be rapidly hydrolyzed by carboxylesterases in the liver, plasma, and other tissues into methanol and anthranilic acid.

- Ester Hydrolysis: Cleavage of the methyl ester bond to yield anthranilic acid and methanol.
- Phase II Conjugation of Anthranilic Acid: Anthranilic acid is a known human metabolite. It is primarily excreted in the urine as conjugates.[2]
 - Glucuronidation: Conjugation with glucuronic acid to form anthranilic acid glucuronide.[7]
 - Amino Acid Conjugation: Conjugation with glycine to form o-aminohippuric acid.[7]
- Hydroxylation: Minor pathways may include aromatic hydroxylation (e.g., to 5-hydroxyanthranilic acid) by CYP enzymes, followed by conjugation.[7]



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Figure 3: Predicted Metabolic Pathways of Methyl Anthranilate.

Data Summary of Potential Metabolites

As no experimental quantitative data exists for **VERTOSINE**, the following table summarizes the predicted metabolites based on the pathways described above.

Parent Compound	Metabolic Reaction	Predicted Metabolite	Enzyme Class (Predicted)
VERTOSINE	Hydrolysis	Triplal® (2,4-dimethylcyclohex-3-ene-1-carbaldehyde)	Non-enzymatic (pH) or Hydrolases
Methyl Anthranilate			
Triplal®	Oxidation	2,4-dimethylcyclohex-3-ene-1-carboxylic acid	Aldehyde Dehydrogenase (ALDH)
Reduction	(2,4-dimethylcyclohex-3-en-1-yl)methanol	Alcohol Dehydrogenase (ADH), Aldo-Keto Reductase (AKR)	
Hydroxylation	Hydroxylated Triplal® derivatives	Cytochrome P450 (CYP)	
Conjugation	Triplal carboxylic acid glucuronide	UDP-glucuronosyltransferase (UGT)	
Conjugation	Triplal alcohol glucuronide/sulfate	UGT, Sulfotransferase (SULT)	
Methyl Anthranilate	Ester Hydrolysis	Anthranilic Acid	Carboxylesterases
Methanol			
Anthranilic Acid	Conjugation	Anthranoyl Glucuronide	UGT
Conjugation	o-Aminohippuric Acid	N-Acyltransferase (Glycine Conjugation)	
Hydroxylation	Hydroxylated Anthranilic Acid derivatives	Cytochrome P450 (CYP)	

Proposed Experimental Protocols for Metabolite Identification

To experimentally determine the metabolites of **VERTOSINE**, a tiered approach involving in vitro and in vivo studies would be necessary. The following outlines standard methodologies.

In Vitro Metabolism Studies

- Objective: To identify potential human metabolites and the enzymes involved in their formation.
- Methodology:
 - Incubation: Incubate **VERTOSINE** separately with human liver microsomes (HLM), S9 fractions, and cryopreserved human hepatocytes.
 - HLM Incubations: Co-incubate with NADPH to assess CYP-mediated metabolism.
 - S9 Incubations: Include cofactors for both Phase I (NADPH) and Phase II (e.g., UDPGA for UGTs, PAPS for SULTs) enzymes.
 - Hepatocyte Incubations: Provides a more complete model with intact cellular structures and a full complement of metabolic enzymes and cofactors.
 - Sample Quenching & Preparation: Stop reactions at various time points by adding a cold organic solvent (e.g., acetonitrile). Centrifuge to precipitate proteins.
 - Analysis: Analyze the supernatant using high-resolution Liquid Chromatography-Mass Spectrometry (LC-MS/MS).

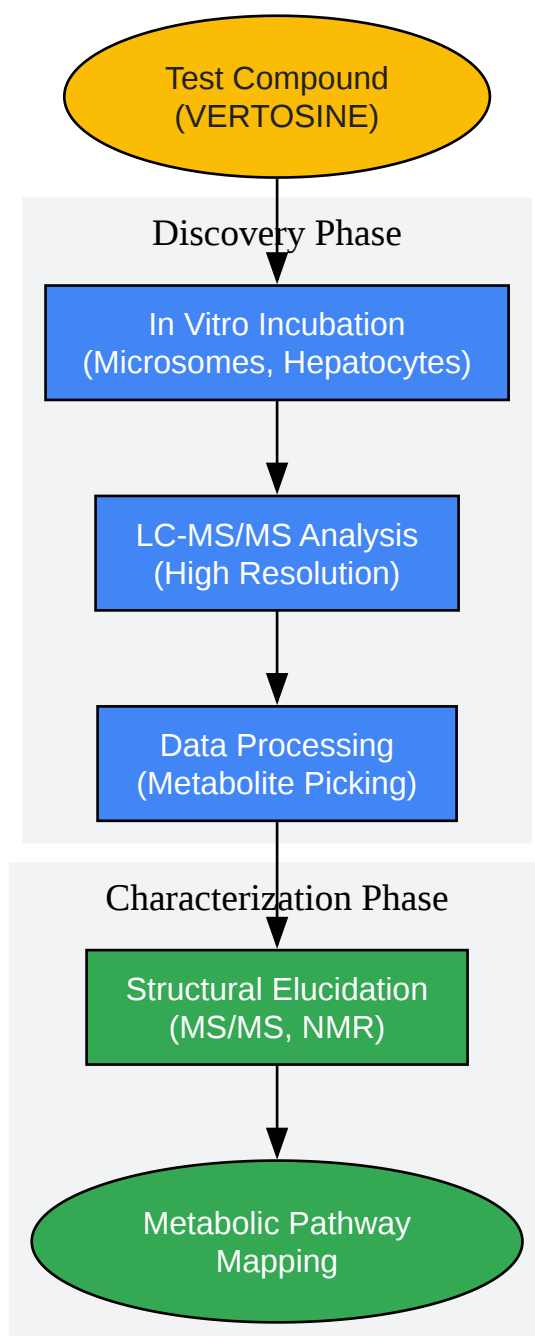
Metabolite Identification and Structural Elucidation

- Objective: To identify and characterize the chemical structures of metabolites detected in in vitro assays.
- Methodology:

- LC-MS/MS Analysis: Use a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) to acquire accurate mass data for parent drug and potential metabolites.
- Data Mining: Search for predicted metabolites based on expected mass shifts from known biotransformation pathways (e.g., +16 Da for oxidation, +176 Da for glucuronidation).
- Tandem MS (MS/MS): Fragment the potential metabolite ions to obtain structural information. Compare fragmentation patterns with the parent compound to pinpoint the site of metabolic modification.
- NMR Spectroscopy: For significant or novel metabolites, larger-scale incubations may be required to produce sufficient quantities for structural confirmation by Nuclear Magnetic Resonance (NMR).

General Workflow

The following diagram illustrates a typical workflow for a xenobiotic metabolism study.



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Figure 4: General Workflow for Metabolite Identification.

Conclusion

While direct experimental data on the human metabolism of **VERTOSINE** is lacking, a scientifically sound prediction of its metabolic fate can be made based on its chemical

structure. The primary route of metabolism is expected to be hydrolysis of the imine bond to yield Triplal® and methyl anthranilate. These precursors are then predicted to undergo well-established Phase I (oxidation, reduction) and Phase II (conjugation) reactions. The pathways and specific metabolites proposed in this guide provide a robust framework for designing and executing future experimental studies to definitively characterize the biotransformation of **VERTOSINE** in humans.

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